

An In-depth Technical Guide to the Thermal Properties of Lithium Molybdate

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Compound of Interest

Compound Name: *Lithium molybdate*

Cat. No.: *B1670640*

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This technical guide provides a comprehensive overview of the core thermal properties of **lithium molybdate** (Li_2MoO_4), a material of increasing interest in various scientific and technological fields. This document summarizes key quantitative data, details relevant experimental protocols, and presents visual representations of experimental workflows to facilitate a deeper understanding of the material's behavior under thermal stress.

Core Thermal Properties

Lithium molybdate is a white crystalline solid at room temperature, known for its stability and specific thermal characteristics. A summary of its key thermal properties is presented below, with detailed discussions in the subsequent sections.

Data Summary

Thermal Property	Value	Temperature (K)	Citation
Melting Point	705 °C (978 K)	978	[1][2]
Heat Capacity (C_p)	See Table 2	6 - 819	[3][4]
Coefficient of Thermal Expansion (CTE)	See Table 3	293 - 923	[5]
Thermal Conductivity	Data not available in the surveyed literature	-	

Melting Point

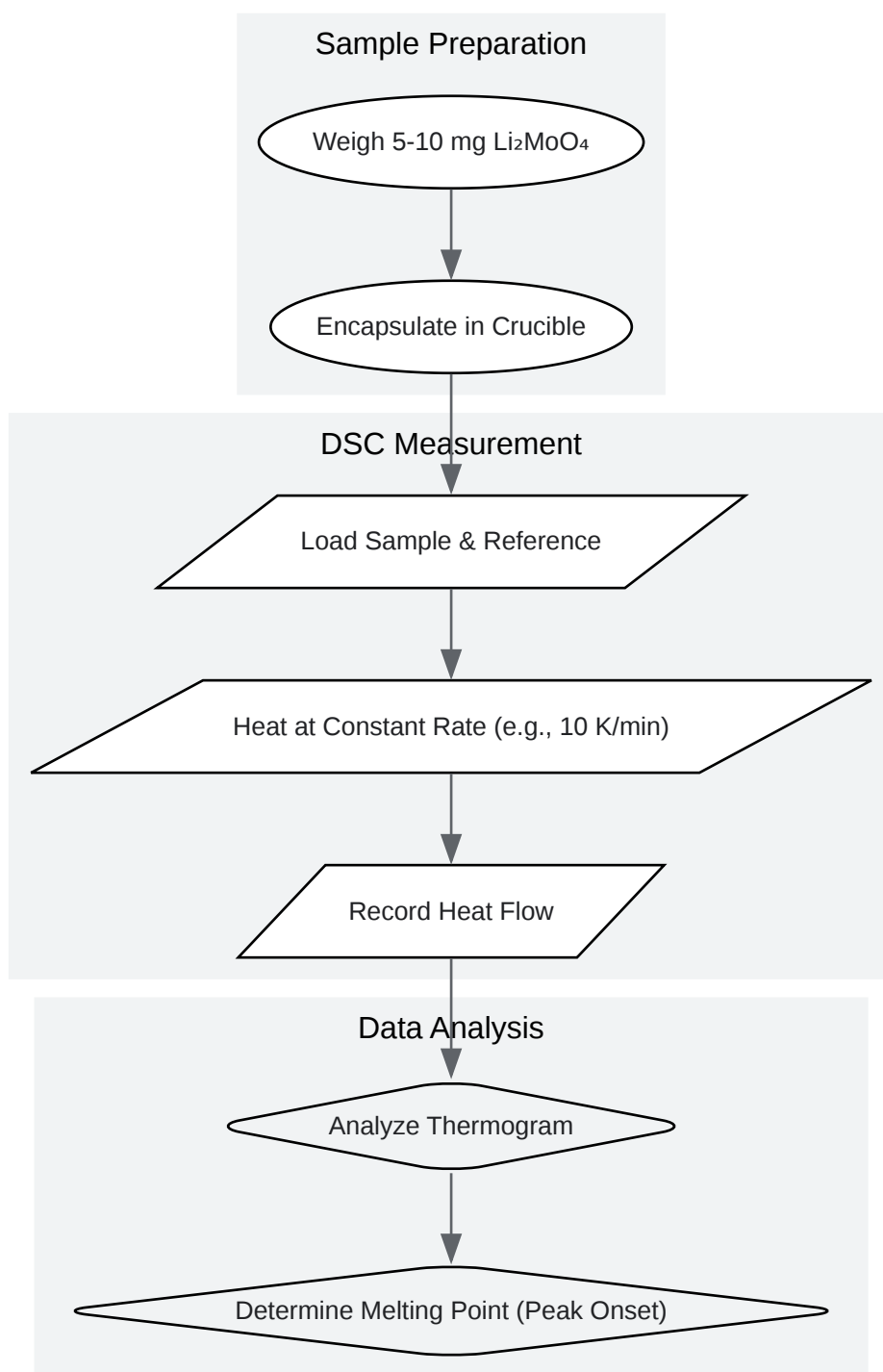
The melting point of **lithium molybdate** is consistently reported as 705 °C (978 K).^{[1][2]} This relatively high melting point indicates strong ionic bonding within the crystal lattice.

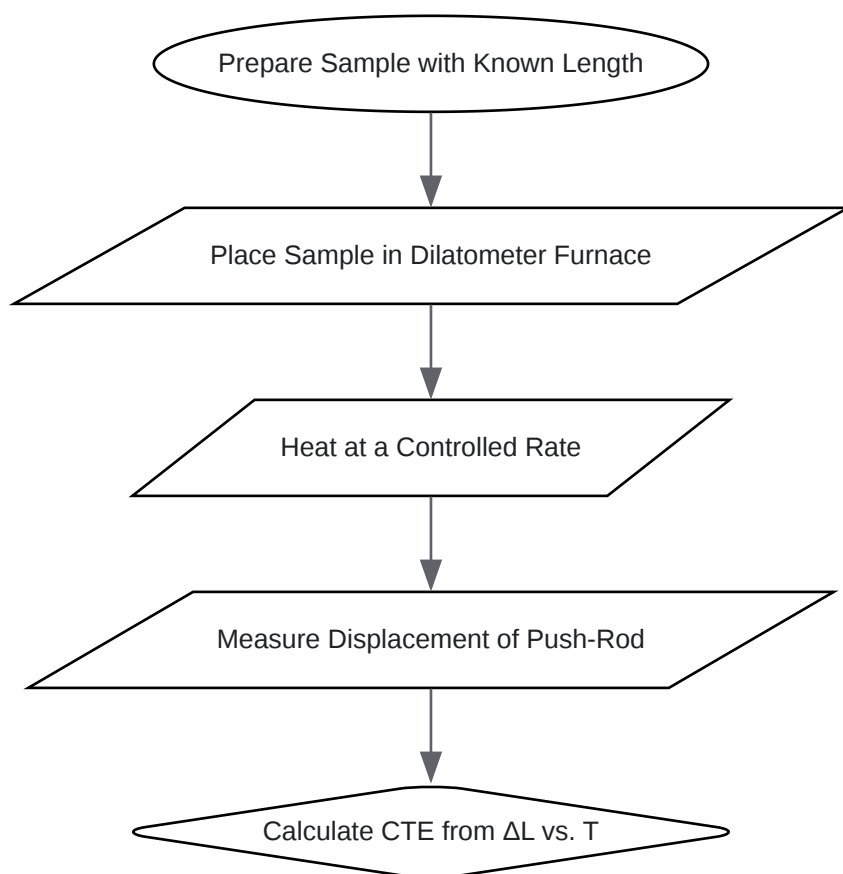
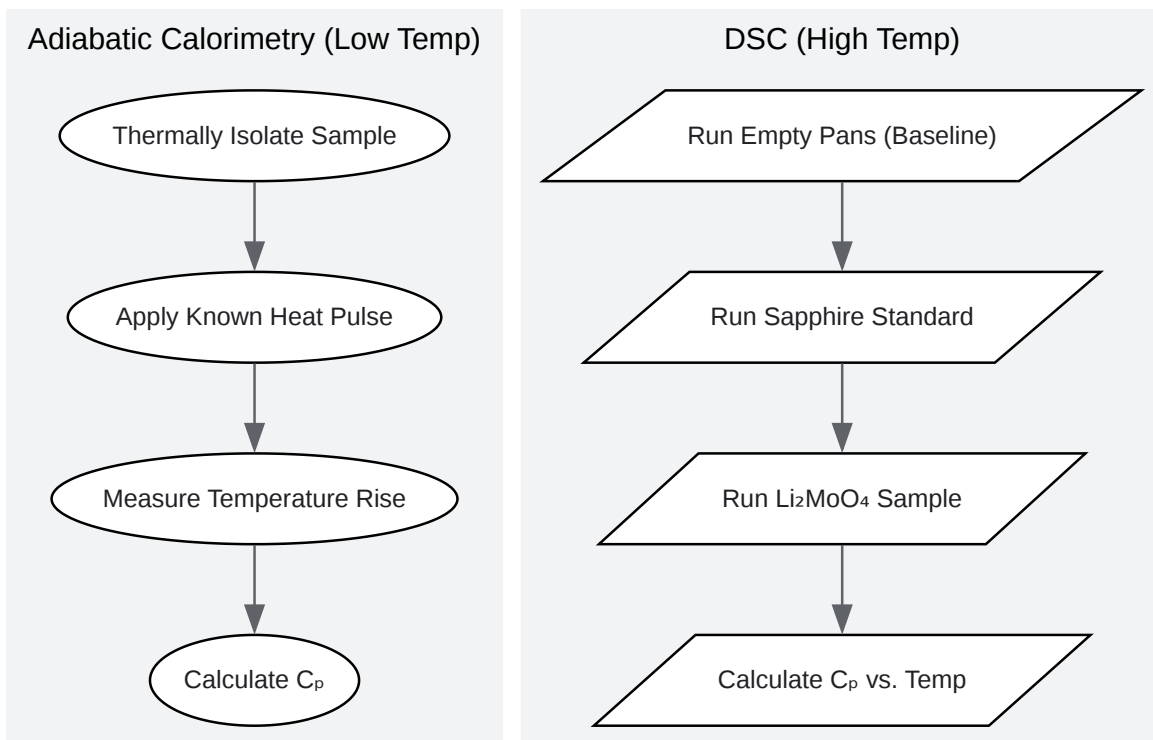
Experimental Protocol: Differential Scanning Calorimetry (DSC)

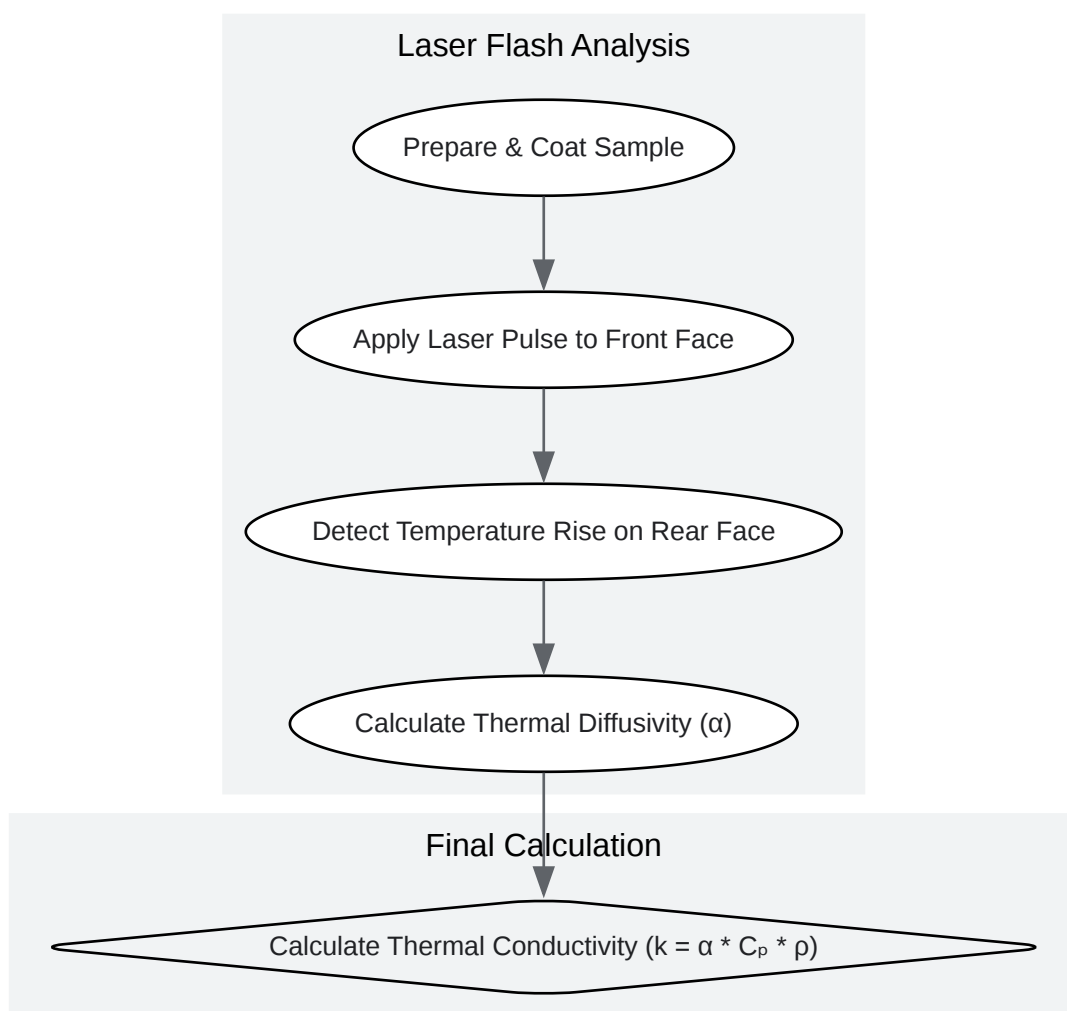
The melting point of inorganic compounds like **lithium molybdate** is typically determined using Differential Scanning Calorimetry (DSC).

Methodology:

- **Sample Preparation:** A small, accurately weighed sample of high-purity **lithium molybdate** (typically 5-10 mg) is placed in an inert crucible, commonly made of aluminum or platinum. An empty, hermetically sealed crucible is used as a reference.
- **Instrument Setup:** The sample and reference crucibles are placed in the DSC furnace. The furnace is then programmed to heat at a constant rate, for example, 10 K/min, under a controlled atmosphere, such as dry nitrogen, to prevent any unwanted reactions.
- **Measurement:** The DSC instrument measures the difference in heat flow required to increase the temperature of the sample and the reference. As the sample melts, it absorbs a significant amount of heat at a constant temperature (the enthalpy of fusion), resulting in a distinct endothermic peak in the DSC thermogram.
- **Data Analysis:** The onset temperature of the melting peak is typically taken as the melting point of the substance. The area under the peak is proportional to the enthalpy of fusion.







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